

Application Notes and Protocols for LEB-03-146: Stability and Storage

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Compound of Interest

Compound Name: LEB-03-146

Cat. No.: B12410499

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Introduction

LEB-03-146 is a novel deubiquitinase-targeting chimera (DUBTAC) that induces the stabilization of the WEE1 kinase. It is constructed by linking the WEE1 inhibitor AZD1775 (Adavosertib) to the OTUB1 recruiter EN523 via a PEG2 linker.^[1] Understanding the stability and optimal storage conditions of **LEB-03-146** is critical for ensuring its integrity, potency, and the reproducibility of experimental results. These application notes provide a comprehensive overview of the recommended storage conditions, general stability profile, and protocols for handling and assessing the stability of **LEB-03-146**.

Physicochemical Properties

Property	Value
Molecular Formula	C46H57N11O8
Molecular Weight	892.01 g/mol
CAS Number	2858812-91-4
Appearance	Solid

(Data sourced from MedchemExpress)

Recommended Storage Conditions

Proper storage is crucial to maintain the stability of **LEB-03-146**. The following conditions are recommended based on the physical state of the compound.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
Stock Solution (-80°C)	-80°C	6 months
Stock Solution (-20°C)	-20°C	1 month

(Data sourced from MedchemExpress)[1]

Note on Shipping: **LEB-03-146** is typically shipped at room temperature, which is acceptable for short durations. Upon receipt, it is imperative to store the compound at the recommended conditions.[1]

General Stability Profile

While specific, publicly available stability data for **LEB-03-146** under various stress conditions is limited, some general characteristics can be inferred from its structure and the nature of similar molecules.

- **PEG Linker:** The polyethylene glycol (PEG) linker in **LEB-03-146** is expected to enhance the compound's hydrophilicity and overall stability.[2][3][4][5][6] PEG linkers can create a hydration shell around the molecule, which helps to prevent aggregation and improve solubility.[4]
- **Component Moieties:** **LEB-03-146** is composed of a WEE1 inhibitor (AZD1775) and an OTUB1 recruiter. The stability of these individual components can influence the overall stability of the DUBTAC.
- **Susceptibility to Degradation:** Like many complex organic molecules, **LEB-03-146** may be susceptible to degradation under harsh conditions such as extreme pH, high temperatures, and exposure to strong oxidizing agents or intense light.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **LEB-03-146** for experimental use.

Materials:

- **LEB-03-146** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, low-binding microcentrifuge tubes

Procedure:

- Equilibrate the vial of **LEB-03-146** to room temperature before opening to prevent moisture condensation.
- Aseptically weigh the desired amount of **LEB-03-146** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly and sonicate if necessary to ensure complete dissolution.
- Aliquot the stock solution into single-use volumes in low-binding microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1]

Protocol 2: General Stability Assessment (Forced Degradation Study)

Objective: To evaluate the stability of **LEB-03-146** under various stress conditions to identify potential degradation pathways and develop stability-indicating analytical methods.

Materials:

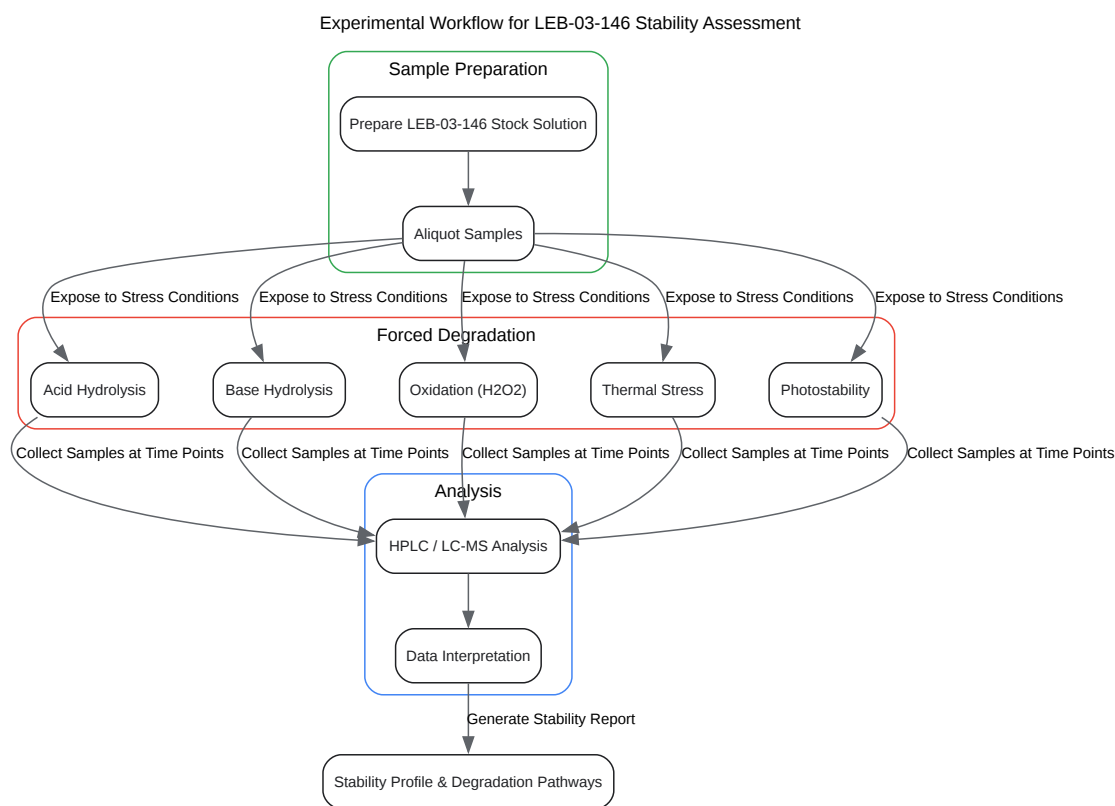
- **LEB-03-146** stock solution (in a suitable solvent like DMSO or acetonitrile)
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-performance liquid chromatography (HPLC) or Liquid chromatography-mass spectrometry (LC-MS) system
- Photostability chamber
- Temperature and humidity-controlled incubator

Procedure:

- Sample Preparation: Prepare multiple aliquots of a known concentration of **LEB-03-146** in a suitable solvent.
- Stress Conditions:
 - Acid Hydrolysis: Add an equal volume of 0.1 M HCl to an aliquot of the **LEB-03-146** solution. Incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Base Hydrolysis: Add an equal volume of 0.1 M NaOH to another aliquot. Incubate under the same conditions as the acid hydrolysis sample.
 - Oxidative Degradation: Treat an aliquot with 3% H₂O₂ and incubate at room temperature for a defined period.
 - Thermal Degradation: Place an aliquot in a temperature-controlled incubator at an elevated temperature (e.g., 70°C) for a defined period.

- Photostability: Expose an aliquot to a controlled light source in a photostability chamber according to ICH Q1B guidelines.
- Control: Keep one aliquot at the recommended storage condition (-80°C or -20°C) as a control.
- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Neutralize the acid and base hydrolysis samples before analysis.
 - Analyze all samples, including the control, by a validated stability-indicating analytical method, such as HPLC or LC-MS.[7] The method should be capable of separating the parent **LEB-03-146** peak from any potential degradation products.
- Data Analysis:
 - Calculate the percentage of **LEB-03-146** remaining in each stressed sample compared to the control.
 - Identify and, if possible, characterize the major degradation products using mass spectrometry.

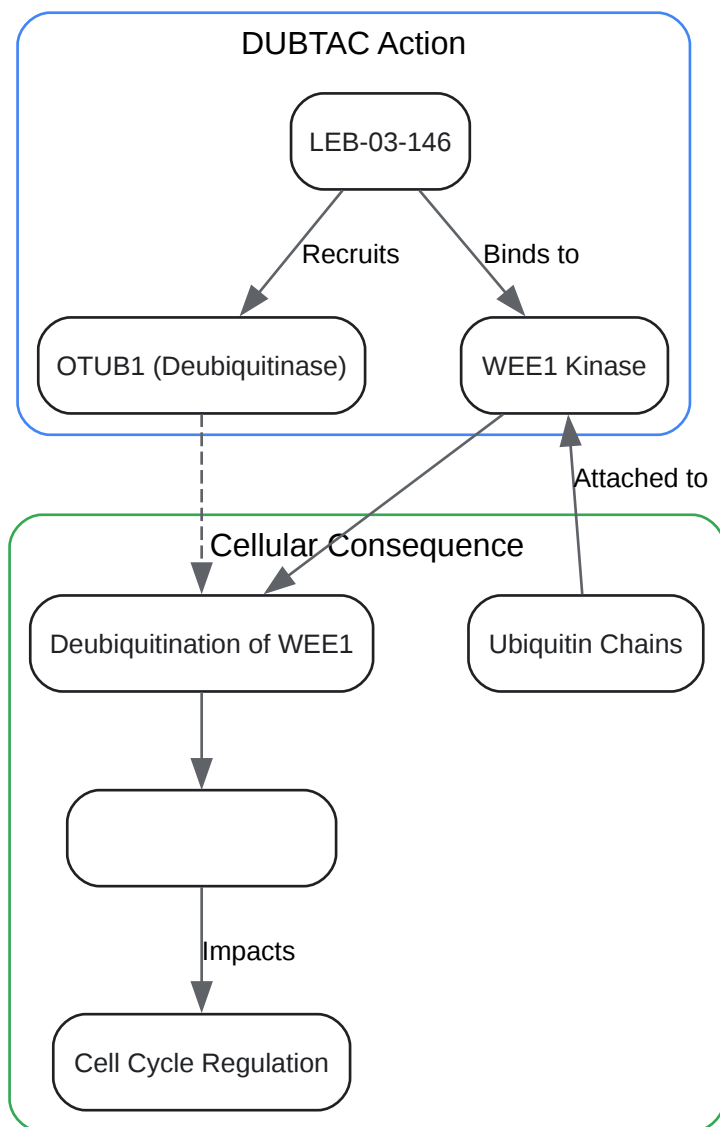
Visualizations



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Caption: A logical workflow for assessing the stability of **LEB-03-146**.

Proposed Signaling Pathway of LEB-03-146



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Caption: The proposed mechanism of action for **LEB-03-146**.

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